

Comparative Guide to Analytical Standards of 5,5-Dimethylmorpholin--3-one

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Compound of Interest

Compound Name: 5,5-Dimethylmorpholin-3-one

Cat. No.: B166811

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This guide provides a comparative overview of commercially available analytical standards for **5,5-Dimethylmorpholin-3-one**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of supplier specifications, recommended analytical methodologies with detailed protocols, and a visual representation of a typical analytical workflow.

Product Comparison

Commercially available analytical standards of **5,5-Dimethylmorpholin-3-one** are primarily offered for research purposes. The following table summarizes the specifications from prominent suppliers. It is important to note that a detailed Certificate of Analysis (CoA) with batch-specific data, including impurity profiles, should be requested from the supplier for rigorous quantitative applications.

Parameter	Sigma-Aldrich	Ambeed, Inc.	ChemScene LLC
Product Name	5,5-Dimethylmorpholin-3-one	5,5-Dimethylmorpholin-3-one	5,5-Dimethylmorpholin-3-one
Synonym(s)	5,5-dimethyl-3-morpholinone	5,5-dimethyl-3-morpholinone	5,5-dimethyl-3-morpholinone
CAS Number	127958-62-7	127958-62-7	127958-62-7
Molecular Formula	C ₆ H ₁₁ NO ₂	C ₆ H ₁₁ NO ₂	C ₆ H ₁₁ NO ₂
Molecular Weight	129.16	129.16	129.16
Purity	98%	98%	Not Specified
Physical Form	Solid	Solid	Not Specified
Storage Temperature	4°C	Room Temperature	Not Specified
Country of Origin	CN	CN	Not Specified

Recommended Analytical Methodologies

While a specific validated analytical method for **5,5-Dimethylmorpholin-3-one** is not readily available in the public domain, established methods for morpholine and its derivatives can be adapted. Gas Chromatography-Mass Spectrometry (GC-MS) following a derivatization step is a highly sensitive and specific approach for the quantification of morpholine analogs.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocol: GC-MS Analysis with Derivatization

This protocol is adapted from established methods for morpholine analysis and is recommended for the determination of **5,5-Dimethylmorpholin-3-one**.[\[1\]](#)[\[3\]](#)[\[5\]](#)

1. Principle:

Direct GC-MS analysis of morpholine derivatives can be challenging due to their polarity. Derivatization to a less polar, more volatile compound enhances chromatographic separation

and detection. In this proposed method, **5,5-Dimethylmorpholin-3-one** is converted to its N-nitroso derivative.

2. Reagents and Materials:

- **5,5-Dimethylmorpholin-3-one** analytical standard
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- Dichloromethane (CH₂Cl₂)
- Purified water
- Standard laboratory glassware and equipment

3. Sample Preparation and Derivatization:

- Prepare a stock solution of **5,5-Dimethylmorpholin-3-one** in purified water.
- In a reaction vial, combine a known volume of the sample or standard solution with a solution of sodium nitrite.
- Acidify the mixture with hydrochloric acid to initiate the nitrosation reaction.
- Allow the reaction to proceed at a controlled temperature (e.g., 40°C) for a specific duration (e.g., 10 minutes).
- After cooling, extract the resulting N-nitroso-**5,5-dimethylmorpholin-3-one** into dichloromethane.
- The dichloromethane layer is then analyzed by GC-MS.

4. GC-MS Instrumentation and Conditions (suggested starting parameters):

- Gas Chromatograph: Agilent 7890A or equivalent
- Mass Spectrometer: Agilent 5975C MSD or equivalent

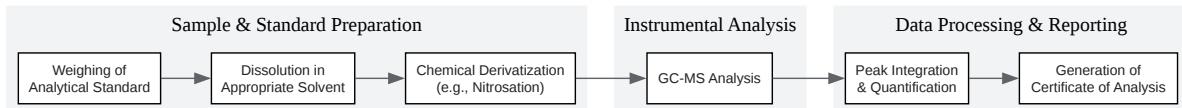
- Column: DB-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
- Injection Volume: 1 µL
- Injector Temperature: 250°C
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp to 180°C at 10°C/min
 - Ramp to 280°C at 20°C/min, hold for 5 minutes
- MS Source Temperature: 230°C
- MS Quadrupole Temperature: 150°C
- Ionization Mode: Electron Impact (EI) at 70 eV
- Scan Mode: Full scan or Selected Ion Monitoring (SIM) for enhanced sensitivity, monitoring for the characteristic ions of the N-nitroso derivative.

5. Method Validation:

The adapted method should be validated according to ICH guidelines, including an assessment of specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), detection limit, and quantitation limit.

Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of a **5,5-Dimethylmorpholin-3-one** analytical standard.



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Analytical Workflow for 5,5-Dimethylmorpholin-3-one

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